

Spectroscopic data for 1,4,5,8-Tetrahydronaphthalene (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 1,4,5,8-Tetrahydronaphthalene

Cat. No.: B1617624

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An In-depth Technical Guide to the Spectroscopic Data of **1,4,5,8-Tetrahydronaphthalene**

This guide provides a comprehensive overview of the spectroscopic data for **1,4,5,8-tetrahydronaphthalene** (CAS No. 493-04-9), tailored for researchers, scientists, and professionals in drug development.^{[1][2]} The document details Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

Spectroscopic Data

The following sections present the key spectroscopic data for **1,4,5,8-tetrahydronaphthalene** in a structured format to facilitate analysis and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules.^{[3][4]}

¹H NMR Spectroscopy Data

Proton NMR (¹H NMR) provides information about the chemical environment and connectivity of hydrogen atoms in a molecule.^{[5][6]}

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
5.79	s	4H	Vinylic protons (C2, C3, C6, C7)
2.72	s	8H	Allylic protons (C1, C4, C5, C8)

Note: Data sourced from publicly available spectral databases. The spectrum is simple due to the high symmetry of the molecule.

^{13}C NMR Spectroscopy Data

Carbon-13 NMR (^{13}C NMR) provides information about the carbon framework of a molecule.[\[5\]](#) [\[7\]](#)

Chemical Shift (δ) ppm	Assignment
135.0	Aromatic carbons (C4a, C8a)
126.0	Vinylic carbons (C2, C3, C6, C7)
26.0	Allylic carbons (C1, C4, C5, C8)

Note: Data sourced from publicly available spectral databases.[\[7\]](#) The symmetry of the molecule results in a spectrum with only three distinct signals.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3020	Medium	=C-H stretch (vinylic)
2920, 2850	Strong	C-H stretch (aliphatic)
1650	Medium	C=C stretch (alkene)
1450	Medium	CH ₂ bend (scissoring)

Note: Data corresponds to the gas-phase IR spectrum.[\[11\]](#) The presence of both sp² and sp³ C-H stretches is a key feature.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions to identify and quantify molecules.[\[12\]](#)[\[13\]](#) The molecular weight of **1,4,5,8-tetrahydronaphthalene** is 132.20 g/mol .[\[14\]](#)[\[15\]](#)

Mass-to-Charge Ratio (m/z)	Relative Intensity	Assignment
132	High	[M] ⁺ (Molecular ion)
117	Medium	[M-CH ₃] ⁺
91	High	[C ₇ H ₇] ⁺ (Tropylium ion)
78	Medium	[C ₆ H ₆] ⁺ (Benzene)

Note: Data obtained from electron ionization (EI) mass spectrometry.[\[14\]](#)[\[16\]](#) The fragmentation pattern is characteristic of molecules with benzylic and allylic positions.

Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented above. Instrument-specific parameters may require optimization.

NMR Spectroscopy Protocol

A systematic approach using various NMR experiments is crucial for accurate structure elucidation.[3]

- Sample Preparation: Dissolve 5-10 mg of purified **1,4,5,8-tetrahydronaphthalene** in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl_3).[17] Filter the solution into a clean NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard.[17]
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra on a high-resolution NMR spectrometer. For ^{13}C NMR, Distortionless Enhancement by Polarization Transfer (DEPT) experiments can be used to differentiate between CH , CH_2 , and CH_3 groups.[7]
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- Spectral Analysis: Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons. Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective nuclei in the molecule.

IR Spectroscopy Protocol

The thin solid film method is a common technique for obtaining the IR spectrum of a solid compound.[18]

- Sample Preparation: Dissolve a small amount (approx. 50 mg) of **1,4,5,8-tetrahydronaphthalene** in a few drops of a volatile solvent like methylene chloride or acetone.[18]
- Film Deposition: Place a drop of the solution onto a clean, transparent salt plate (e.g., NaCl). Allow the solvent to evaporate completely, leaving a thin solid film of the compound on the plate.[18]
- Data Acquisition: Place the salt plate in the sample holder of an FT-IR spectrometer and acquire the spectrum.
- Spectral Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups and vibrational modes in the molecule.[19]

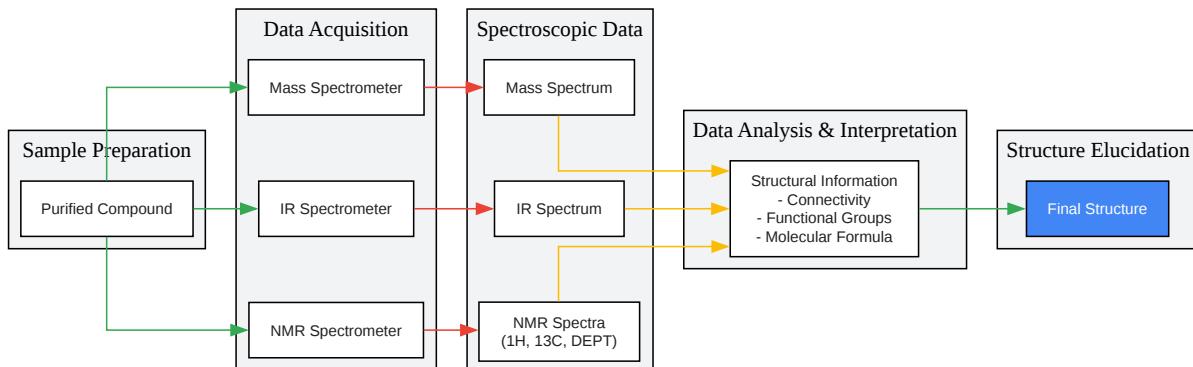
Mass Spectrometry Protocol

Electron ionization (EI) is a common method for analyzing small organic molecules by mass spectrometry.[20][21]

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, where it is vaporized in a vacuum.[20]
- Ionization: Bombard the gaseous molecules with a high-energy electron beam. This process removes an electron from the molecule, generating a positively charged molecular ion ($[M]^+$) and causing fragmentation into smaller charged ions.[21]
- Mass Analysis: Accelerate the ions and pass them through a magnetic field. The ions are deflected according to their mass-to-charge ratio (m/z).[21]
- Detection: The deflected ions are detected, and a mass spectrum is generated by plotting the relative abundance of ions against their m/z ratio.[21]
- Data Interpretation: Analyze the mass of the molecular ion to determine the molecular weight of the compound. Interpret the fragmentation pattern to gain further structural information.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the structural elucidation of an organic compound using spectroscopic methods.



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Caption: A logical workflow for the elucidation of molecular structures using spectroscopic techniques.

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